Application Notes and Protocols for 5-TAMRA-SE in Flow Cytometry

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Compound of Interest

Compound Name:	*5-TAMRA-SE*
CAS No.:	*150810-68-7*
Cat. No.:	*B1664668*

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Introduction

5-Carboxytetramethylrhodamine, succinimidyl ester (**5-TAMRA-SE**) is a bright, amine-reactive fluorescent dye commonly used for labeling proteins, peptides, and other biomolecules.[1][2] Its stable fluorescence across a wide pH range and good photostability make it a valuable tool in various biological applications, including flow cytometry.[2][3] **5-TAMRA-SE** has an excitation maximum around 546-555 nm and an emission maximum around 575-580 nm, making it compatible with the standard laser and filter sets of most flow cytometers.[1][3][4]

These application notes provide detailed protocols for the use of **5-TAMRA-SE** in two key flow cytometry applications: immunophenotyping and cell proliferation analysis.

Properties of 5-TAMRA-SE

A summary of the key properties of **5-TAMRA-SE** is provided in the table below.

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Property	Value	Reference
Molecular Formula	$C_{29}H_{25}N_3O_7$	
Molecular Weight	527.5 g/mol	
Excitation Maximum	~546 - 555 nm	[1]
Emission Maximum	~575 - 580 nm	[1]
Reactive Group	N-hydroxysuccinimidyl (NHS) ester	
Reactivity	Primary amines	
Solubility	DMSO, DMF	

Application 1: Immunophenotyping using **5-TAMRA-SE** Conjugated Antibodies

Immunophenotyping is a powerful technique used to identify and quantify cell populations in a heterogeneous sample based on the expression of specific cell surface or intracellular markers. [5] This is achieved by staining cells with antibodies conjugated to fluorescent dyes. The following protocol details the conjugation of **5-TAMRA-SE** to a primary antibody and the subsequent use of the conjugate for staining cells for flow cytometric analysis.

Experimental Workflow for Immunophenotyping

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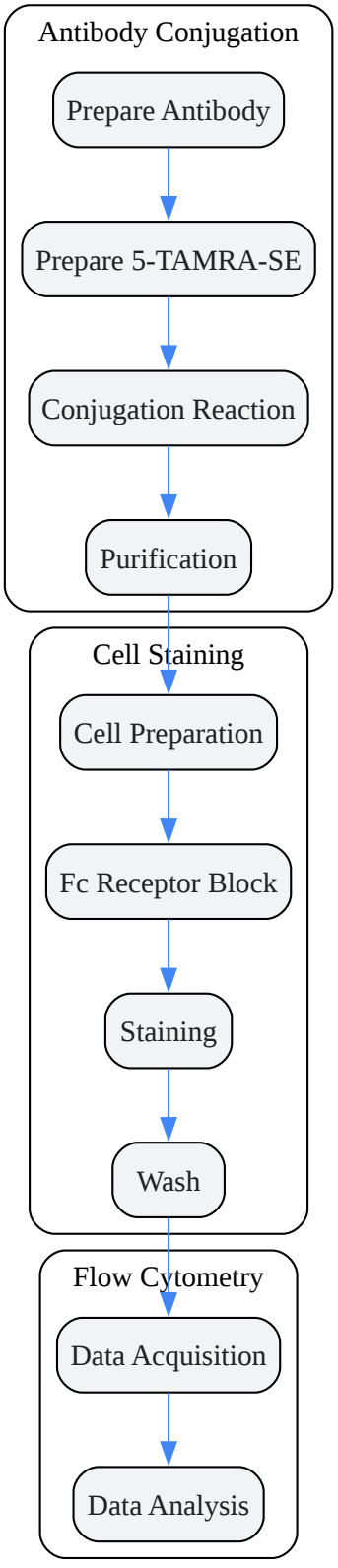

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Caption: Workflow for immunophenotyping using a **5-TAMRA-SE** conjugated antibody.

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Protocol: Antibody Conjugation with **5-TAMRA-SE**

This protocol is optimized for labeling 1 mg of an IgG antibody. Adjustments may be necessary for other proteins or amounts.

Materials:

- Purified antibody (1 mg/mL in PBS, free of amine-containing buffers like Tris and stabilizers like BSA)
- **5-TAMRA-SE**
- Anhydrous Dimethyl sulfoxide (DMSO)
- 1 M Sodium bicarbonate, pH 8.5-9.0
- Purification column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS)

Procedure:

- Antibody Preparation:
  - If the antibody buffer contains amines or stabilizers, dialyze the antibody against PBS overnight at 4°C.
  - Adjust the antibody concentration to 1-2 mg/mL in PBS.
- **5-TAMRA-SE** Preparation:
  - Immediately before use, dissolve **5-TAMRA-SE** in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
  - Add 1/10th volume of 1 M sodium bicarbonate to the antibody solution to raise the pH to 8.5-9.0.

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- Calculate the required volume of **5-TAMRA-SE** solution. A molar ratio of 5-10 moles of dye per mole of antibody is a good starting point.
- Slowly add the **5-TAMRA-SE** solution to the antibody solution while gently vortexing.
- Incubate the reaction for 1-2 hours at room temperature, protected from light.

- Purification:
  - Separate the conjugated antibody from unreacted dye using a pre-equilibrated gel filtration column (e.g., Sephadex G-25).
  - Collect the fractions containing the labeled antibody (the first colored fractions to elute).
  - Store the conjugated antibody at 4°C, protected from light. For long-term storage, add a preservative like sodium azide and store at -20°C.

Protocol: Cell Staining with **5-TAMRA-SE** Conjugated Antibody

Materials:

- Single-cell suspension (e.g., PBMCs, cultured cells) at 1 x 10^7 cells/mL
- **5-TAMRA-SE** conjugated primary antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Fc receptor blocking solution (optional, but recommended for cells expressing Fc receptors)
- Viability dye (optional)

Procedure:

- Cell Preparation:
  - Prepare a single-cell suspension and wash the cells with cold Flow Cytometry Staining Buffer.

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- Adjust the cell concentration to 1 x 10^7 cells/mL.

- Fc Receptor Block (Optional):
  - Pellet the cells and resuspend in Fc receptor blocking solution.
  - Incubate for 10-15 minutes at 4°C.
- Staining:
  - Without washing, add the predetermined optimal concentration of the **5-TAMRA-SE** conjugated antibody to the cell suspension.
  - Incubate for 20-30 minutes at 4°C in the dark.
- Wash:
  - Wash the cells twice with 2 mL of cold Flow Cytometry Staining Buffer by centrifugation at 300-400 x g for 5 minutes.
- Data Acquisition:
  - Resuspend the cells in an appropriate volume of Flow Cytometry Staining Buffer.
  - If desired, add a viability dye according to the manufacturer's instructions.
  - Analyze the samples on a flow cytometer equipped with a laser that can excite 5-TAMRA (e.g., 532 nm or 561 nm) and an appropriate emission filter (e.g., 585/42 nm bandpass filter).

Application 2: Cell Proliferation Analysis using 5-TAMRA-SE

Cell proliferation can be tracked using fluorescent dyes that label intracellular proteins. As cells divide, the dye is distributed equally between daughter cells, resulting in a halving of fluorescence intensity with each cell division. This allows for the visualization and quantification of cell proliferation over time.

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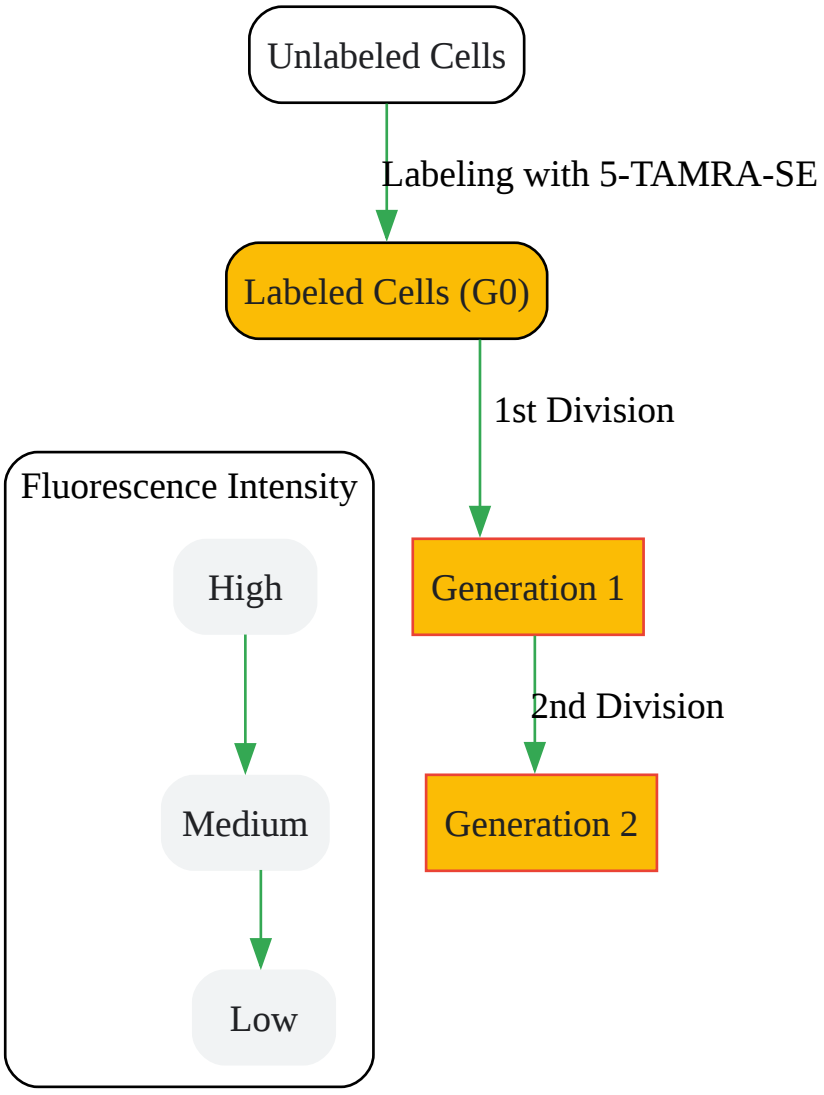
Principle of Dye Dilution Proliferation Assay



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Caption: Principle of the dye dilution assay for cell proliferation analysis.

Protocol: Cell Proliferation Staining with **5-TAMRA-SE**

Materials:

- Single-cell suspension (e.g., lymphocytes) at 1 x 10^7 cells/mL in serum-free medium (e.g., PBS or RPMI)
- **5-TAMRA-SE**

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- Anhydrous DMSO
- Complete culture medium (e.g., RPMI + 10% FBS)
- Cell stimulation agent (e.g., PHA for lymphocytes)

Procedure:

- Cell Preparation:
  - Prepare a single-cell suspension in serum-free medium. Ensure cell viability is high (>95%).
  - Adjust the cell concentration to 1 x 10^7 cells/mL.
- **5-TAMRA-SE** Stock Solution:
  - Prepare a 5 mM stock solution of **5-TAMRA-SE** in anhydrous DMSO.
- Cell Labeling:
  - Warm the cell suspension and a 2X working solution of **5-TAMRA-SE** to room temperature.
  - The optimal final concentration of **5-TAMRA-SE** should be titrated for each cell type, typically in the range of 0.5 to 5 µM.[6][7]
  - Add an equal volume of the 2X **5-TAMRA-SE** working solution to the cell suspension and mix immediately.
  - Incubate for 10-15 minutes at 37°C, protected from light.
- Quenching and Washing:
  - Add 5-10 volumes of cold complete culture medium to the labeled cells to quench the reaction.
  - Incubate for 5 minutes on ice.

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- Wash the cells three times with complete culture medium by centrifugation at 300-400 x g for 5 minutes.

- Cell Culture and Stimulation:
  - Resuspend the cells in complete culture medium at the desired density.
  - Add the appropriate stimulus to induce proliferation. Include an unstimulated control.
  - Culture the cells for the desired period (e.g., 3-7 days).

- Flow Cytometry Analysis:
  - Harvest the cells at different time points.
  - If desired, stain with antibodies for specific cell surface markers.
  - Acquire data on a flow cytometer.

Data Analysis and Gating Strategy for Proliferation

- Initial Gating: Gate on the live, single-cell population using forward scatter (FSC) and side scatter (SSC) profiles and a viability dye.
- Proliferation Histogram: Create a histogram of the 5-TAMRA fluorescence for the gated population.
- Identifying Generations: The unstimulated control will show a single bright peak representing the parent generation (Generation 0). Stimulated samples will show a series of peaks with successively half the fluorescence intensity, each representing a subsequent generation of cell division.
- Quantification: Use the flow cytometry software's proliferation analysis tools to calculate the percentage of divided cells, the division index, and the proliferation index.

Troubleshooting

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Problem	Possible Cause	Suggested Solution
Weak or No Signal	- Low antibody concentration- Low antigen expression- Inefficient labeling	- Titrate the antibody to determine the optimal concentration.- Use a brighter fluorophore for low-abundance targets.- Optimize the dye-to-protein ratio during conjugation.
High Background	- High antibody concentration- Non-specific antibody binding- Inadequate washing	- Titrate the antibody.- Include an Fc receptor blocking step.- Increase the number of wash steps.[8]
Poor Resolution of Proliferation Peaks	- High initial dye concentration leading to toxicity- Uneven labeling	- Titrate the 5-TAMRA-SE concentration to find the lowest effective concentration.- Ensure rapid and thorough mixing of the dye with the cells.
Spectral Overlap	- Emission spectrum of 5-TAMRA overlaps with other fluorophores in the panel.	- Use appropriate compensation controls (single-stained samples for each fluorophore).- Select fluorophores with minimal spectral overlap.

Quantitative Data Summary

Antibody Conjugation

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Parameter	Recommended Range
Antibody Concentration	1 - 10 mg/mL
5-TAMRA-SE to Antibody Molar Ratio	5:1 to 20:1
Reaction pH	8.5 - 9.0
Incubation Time	1 - 2 hours
Incubation Temperature	Room Temperature

Cell Proliferation Assay

Parameter	Recommended Range
Cell Concentration for Labeling	1 x 10^6 - 1 x 10^7 cells/mL
5-TAMRA-SE Final Concentration	0.5 - 5 µM[6][7]
Labeling Incubation Time	10 - 15 minutes
Labeling Temperature	37°C
Culture Duration	3 - 7 days

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